Technical Comparison Guide: Mass Spectrometry Profiling of 5-Benzyloxy-2-fluorobenzaldehyde

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Compound of Interest	
Compound Name:	*5-Benzyloxy-2-fluorobenzaldehyde*
CAS No.:	*103438-92-2*
Cat. No.:	*B3045231*

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Executive Summary

5-Benzyloxy-2-fluorobenzaldehyde (CAS: 87123-91-9) is a critical pharmacophore intermediate, most notably utilized in the synthesis of the potassium-competitive acid blocker (P-CAB) Vonoprazan.

This guide provides a structural confirmation workflow for researchers characterizing this intermediate. Unlike standard spectral libraries which may lack specific entries for proprietary intermediates, this document synthesizes established fragmentation principles with comparative data from structural analogs.[1] We focus on distinguishing this fluorinated ether from its chlorinated and non-fluorinated impurities using Mass Spectrometry (MS).[1]

Part 1: Structural Context & Fragmentation Mechanism

The Molecule[2][3][4][5]

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- Formula:
- Exact Mass: 230.0743 Da[1]
- Key Moieties:
  - Benzyl Ether: The "weak link" prone to facile cleavage.[1]
  - Benzaldehyde Core: Directs characteristic

    -cleavage (loss of H and CO).[1]
  - Ortho-Fluorine: Provides metabolic stability and a unique monoisotopic mass signature (

    is 100% natural abundance).[1]

Fragmentation Pathway (EI/ESI)

The fragmentation of **5-Benzyloxy-2-fluorobenzaldehyde** is dominated by the stability of the benzyl cation (which rearranges to the tropylium ion).

- Primary Event (

  91): Homolytic or heterolytic cleavage of the benzylic C-O bond.[1] This is typically the Base Peak (100% abundance) in Electron Impact (EI) spectra.[1]
- Secondary Event (

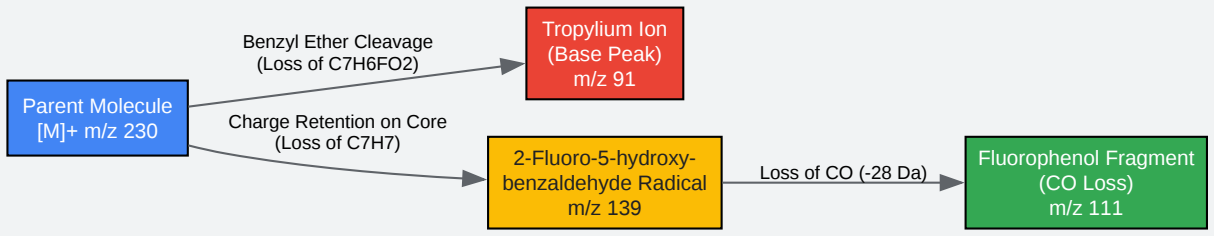
  139/140): The remaining fluorinated phenolic core.[1] In ESI+ (protonated), this appears as the neutral loss of the benzyl group.[1]
- Tertiary Event (Aldehyde Loss): Loss of the formyl radical (

  , 29 Da) or Carbon Monoxide (CO, 28 Da).[1]

Visualization: Fragmentation Pathway

The following diagram illustrates the primary dissociation events under high-energy collision (EI or CID).

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Figure 1: Primary fragmentation pathway showing the dominance of the benzyl cleavage and subsequent degradation of the fluorinated core.

Part 2: Comparative Analysis

In drug development, this compound must be distinguished from process impurities such as the non-fluorinated starting material or chlorinated analogs (from alternative halogenation routes). [1]

Comparative Data Table

Feature	Target: 5-Benzyloxy-2-fluorobenzaldehyde	Analog A: 3-Benzyloxybenzaldehyde	Analog B: 5-Benzyloxy-2-chlorobenzaldehyde
Molecular Weight	230.23	212.24	246.69
Monoisotopic Mass	230.0743	212.0837	246.0448
Base Peak (EI)	91 (Tropylium)	91 (Tropylium)	91 (Tropylium)
Key Core Fragment	139 (Fluoro-phenol)	121 (Phenol)	155 (Chloro-phenol)
Isotopic Pattern	Single Peak ( )Fluorine is monoisotopic.[1]	Single Peak ( )	3:1 Ratio ( )Distinct signature.[1]
Retention Time (RP-LC)	Mid-ElutingFluorine adds lipophilicity vs H.	Early Eluting	Late ElutingChlorine is more lipophilic than F.

Analytical Insight

- The "Benzyl Blind Spot": All three compounds produce a massive signal at

  91.[1] Relying solely on the base peak will cause false positives.[1] You must monitor the molecular ion (

) or the specific core fragment (

  139).[1]

- The Chlorine Flag: If you observe a split peak at the molecular ion level (M and M+2) with a 3:1 intensity ratio, your sample is contaminated with the chloro-analog (CAS 85604-06-4), a common impurity in halogenated benzaldehyde synthesis.

Part 3: Experimental Protocols (Self-Validating)

Method A: High-Resolution LC-MS/MS (ESI+)

Recommended for impurity profiling and trace analysis.

System: Q-TOF or Orbitrap (Resolution > 30,000).[1] Ionization: Electrospray Ionization (ESI), Positive Mode.[1][2]

Step-by-Step Protocol:

- Sample Prep: Dissolve 1 mg of sample in 1 mL Acetonitrile (ACN). Dilute 1:100 with 50:50 ACN:Water + 0.1% Formic Acid.[1]
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm, 1.8 µm).[1]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[1]
  - B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- MS Settings:

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- Capillary Voltage: 3500 V.[1]
- Fragmentor: 135 V (High enough to induce some in-source fragmentation for confirmation).
- Collision Energy (for MS/MS): Stepped 10, 20, 40 eV.[1]

Validation Criteria (Pass/Fail):

- Pass: Observation of

  at

  231.0816 (Theoretical) with < 5 ppm error.
- Pass: MS/MS spectrum shows dominant daughter ion at

  91.0547.[1]
- Fail: Presence of

  247/249 doublet (indicates Chloro-impurity).[1]

Method B: GC-MS (EI)

Recommended for raw material purity checks.[1]

System: Single Quadrupole GC-MS. Source: Electron Impact (70 eV).[1]

Step-by-Step Protocol:

- Inlet: Split mode (20:1), Temperature 250°C.
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms), 30m x 0.25mm.
- Oven Program:
  - Hold 50°C for 1 min.
  - Ramp 20°C/min to 300°C.

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- Hold 3 min.

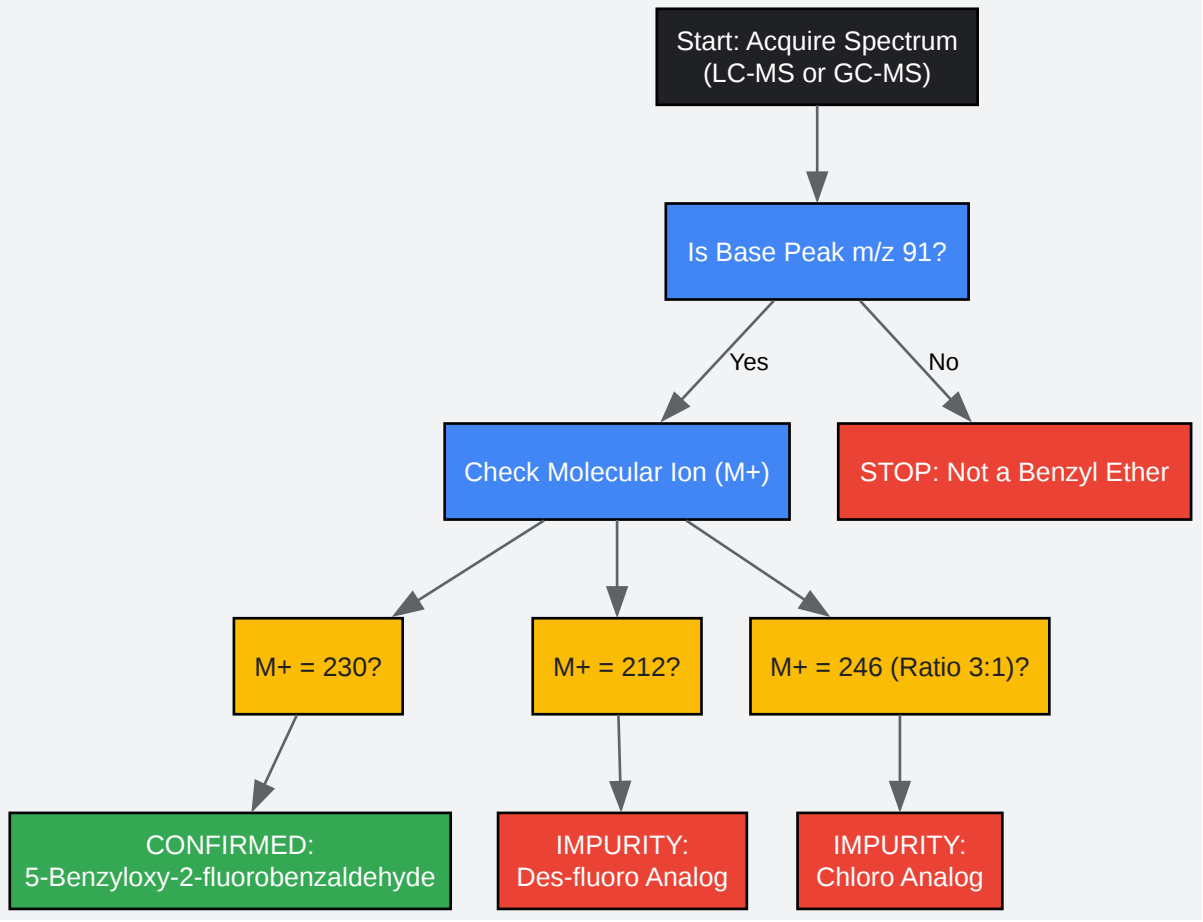
- Detection: Scan range 40-350 amu.

Validation Criteria:

- Pass: Retention time matches standard (~12.5 min depending on flow).
- Pass: Spectrum matches predicted pattern: Base peak 91, Molecular ion 230 (~10-20% abundance).[1]

Part 4: Decision Logic for Identification

Use the following logic flow to interpret ambiguous spectra when synthesizing Vonoprazan intermediates.



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Figure 2: Decision tree for rapid identification of the target intermediate versus common process impurities.

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